

Laboratory procedure for handling and storing Iodocholine iodide

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Compound of Interest

Compound Name: Iodocholine iodide

Cat. No.: B3041369

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Application Notes and Protocols for Iodocholine Iodide

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the handling, storage, and key applications of **Iodocholine iodide**. The following protocols are intended as a guide and should be adapted to specific experimental requirements.

Product Information and Specifications

Iodocholine iodide is a non-radioactive iodide salt of choline, a quaternary ammonium salt. It serves as a stable precursor and a "cold" standard for the radiolabeled Carbon-11 Choline used in Positron Emission Tomography (PET) imaging. Additionally, it functions as a non-toxic, metabolizable catalyst in the free radical polymerization of functional polymers.

Chemical Properties:

Property	Value
Molecular Formula	C5H14INO
Molecular Weight	231.08 g/mol
Appearance	White to off-white solid powder[1]
Melting Point	263.00 - 264.00 °C[1]
Solubility	Soluble in water (50 mg/mL) and DMSO (100 mg/mL); requires sonication for dissolution.

Safety, Handling, and Storage

Proper handling and storage of **Iodocholine iodide** are crucial to ensure its stability and to mitigate potential hazards.

Safety Precautions and Personal Protective Equipment (PPE)

Handle **Iodocholine iodide** in accordance with good industrial hygiene and safety practices.[1]

- **Engineering Controls:** Ensure adequate ventilation in the handling area. Use of a chemical fume hood is recommended to avoid dust formation and inhalation.[1][2]
- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- **Skin and Body Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.
- **Respiratory Protection:** Under normal use conditions with adequate ventilation, no respiratory protection is typically needed. If dust is generated, a particle filter respirator is recommended.

First Aid Measures

- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.
- **Skin Contact:** Wash off immediately with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- **Inhalation:** Move to fresh air. If symptoms occur, seek medical attention.
- **Ingestion:** Clean mouth with water and drink plenty of water afterwards. Seek medical attention if you feel unwell.

Storage Conditions

Store **Iodocholeline iodide** in a tightly closed container in a dry, cool, and well-ventilated place. It is important to protect the compound from moisture and light.

Storage Temperature and Stability:

Condition	Duration
Stock Solution at -80°C	6 months
Stock Solution at -20°C	1 month

Note: For aqueous stock solutions, it is recommended to filter and sterilize with a 0.22 µm filter before use.

Incompatibilities

Avoid contact with strong oxidizing agents.

Experimental Protocols and Applications

Iodocholeline iodide has two primary applications in research and development: as a standard in PET imaging and as a catalyst in polymerization.

Application 1: Standard for [¹¹C]-Choline PET Imaging

Iodocholeline iodide serves as a non-radioactive reference standard for the synthesis and quality control of [^{11}C]-Choline, a radiotracer used in PET imaging to monitor various cancers.

Objective: To provide a generalized protocol for the use of **Iodocholeline iodide** as a reference standard in the preparation of [^{11}C]-Choline for PET imaging.

Materials:

- **Iodocholeline iodide**
- [^{11}C]-methyl iodide
- Appropriate solvents (e.g., DMSO, water)
- HPLC system with a radioactivity detector
- Other reagents and equipment for radiolabeling synthesis

Generalized Protocol:

- Standard Preparation: Prepare a stock solution of **Iodocholeline iodide** of known concentration in a suitable solvent (e.g., 1 mg/mL in water).
- Radiolabeling Synthesis: Synthesize [^{11}C]-Choline by reacting [^{11}C]-methyl iodide with a suitable precursor.
- HPLC Analysis:
 - Inject the prepared **Iodocholeline iodide** standard into the HPLC system to determine its retention time.
 - Inject the synthesized [^{11}C]-Choline product into the HPLC system.
 - Compare the retention time of the radioactive peak with that of the **Iodocholeline iodide** standard to confirm the identity of the [^{11}C]-Choline.
- Quantification: Use the peak area from the **Iodocholeline iodide** standard of known concentration to calculate the specific activity of the [^{11}C]-Choline product.

Application 2: Catalyst for Free Radical Polymerization

Iodocholine iodide can act as a "green," metabolizable catalyst for the living radical polymerization of functional polymers.

Objective: To provide a generalized protocol for the use of **Iodocholine iodide** as a catalyst in a free radical polymerization reaction.

Materials:

- **Iodocholine iodide**
- Monomer (e.g., functional acrylates)
- Initiator
- Appropriate solvent
- Reaction vessel
- Nitrogen or Argon source for inert atmosphere

Generalized Protocol:

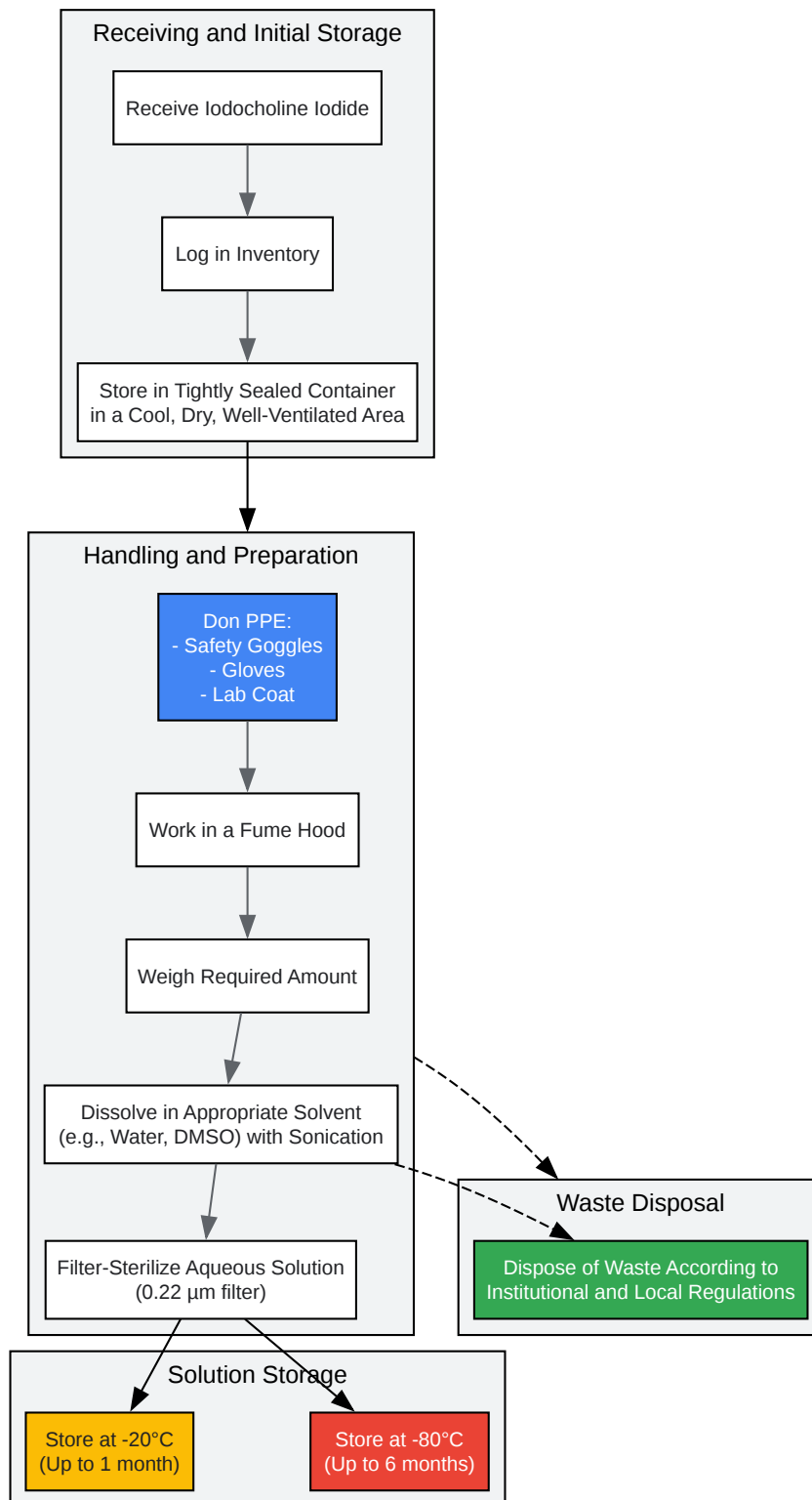
- **Reaction Setup:** In a reaction vessel, dissolve the monomer and **Iodocholine iodide** in the chosen solvent.
- **Inert Atmosphere:** Purge the reaction mixture with an inert gas (e.g., nitrogen or argon) to remove oxygen, which can inhibit radical polymerization.
- **Initiation:** Add the initiator to the reaction mixture. The polymerization can be initiated by thermal or photochemical methods, depending on the initiator used.
- **Polymerization:** Allow the reaction to proceed for the desired time at the appropriate temperature. Monitor the progress of the polymerization by techniques such as NMR or GPC.

- **Termination and Purification:** Once the desired conversion is reached, terminate the reaction. The resulting polymer can be purified by precipitation, extraction, or filtration to remove residual monomer, solvent, and catalyst.

Visualized Workflow

The following diagram illustrates the general workflow for handling and storing **Iodocholine iodide**.

Workflow for Handling and Storing Iodocholine Iodide

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